

Fragmentation Profiling of N-(1-cyclopropylethyl)-2-methylaniline: A Comparative Mass Spectrometry Guide

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Compound of Interest

Compound Name: *N*-(1-cyclopropylethyl)-2-methylaniline

Cat. No.: B13278763

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Executive Summary & Structural Logic

N-(1-cyclopropylethyl)-2-methylaniline (CAS: 1020989-61-0) is a secondary amine featuring an o-toluidine core coupled to a cyclopropyl-substituted ethyl chain. Its mass spectral behavior is governed by three competing forces:

- **Charge Localization:** The nitrogen lone pair drives ionization.
- **Ring Strain:** The cyclopropyl group (27.5 kcal/mol strain energy) is a "fragile" moiety prone to radical loss.
- **The Ortho Effect:** The steric and electronic interaction between the amino group and the ortho-methyl substituent on the benzene ring distinguishes it from meta- and para- isomers.

Chemical Specifications

Property	Value
Formula	C ₁₂ H ₁₇ N
Exact Mass	175.1361 Da
Structure	<chem>CC1(CCC1)CNC2=CC=CC=C2</chem>
Key Moiety	Cyclopropyl (C ₃ H ₅)

Methodology: Data Acquisition Standards

To ensure reproducibility, the following acquisition parameters are recommended. These protocols differentiate the target analyte from isobaric interferences.

Protocol A: GC-MS (Electron Ionization)[2]

- Inlet Temperature: 250°C (Splitless mode).
- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Ion Source: 230°C, 70 eV electron energy.
- Scan Range: m/z 40–350.

Protocol B: LC-QTOF (Electrospray Ionization)

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Ionization: ESI Positive Mode (+).
- Capillary Voltage: 3500 V.

Deep Dive: Fragmentation Mechanisms (EI)

In Electron Ionization (70 eV), the molecule undergoes predictable, high-energy fragmentation.

The molecular ion (

, m/z 175) is typically visible but undergoes rapid

-cleavage.

The Primary Pathway: -Cleavage

The radical cation localizes on the nitrogen.^[1] The bond adjacent to the nitrogen weakens, leading to the loss of the largest alkyl radical.

- Pathway A (Dominant): Cleavage of the bond between the methine carbon and the cyclopropyl ring.
 - Loss: Cyclopropyl radical (, 41 Da).
 - Product Ion: m/z 134 (Base Peak).
 - Structure:
.
- Pathway B (Minor): Cleavage of the bond between the methine carbon and the methyl group.
 - Loss: Methyl radical (, 15 Da).^[2]
 - Product Ion: m/z 160.

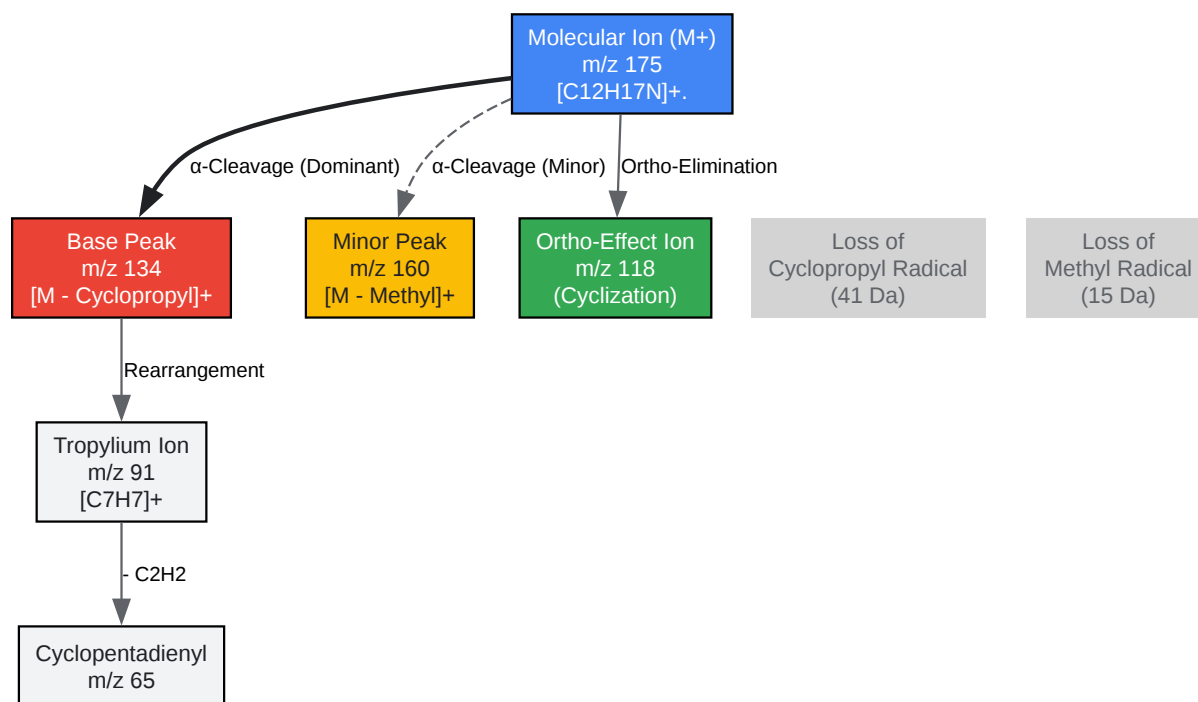
The Secondary Pathway: Aromatic Degradation

Following the formation of the base peak (m/z 134), further fragmentation occurs:

- Tropylium Formation: Rearrangement of the tolyl core leads to m/z 91 () and m/z 65 ().
- Ortho-Effect Loss: The m/z 106/107 ions represent the N-methylaniline or o-toluidine core fragments stripped of the alkyl side chain.

Visualization: Fragmentation Workflow

The following diagram maps the causal relationships between the parent ion and its daughters.



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Figure 1: Mechanistic fragmentation pathway of **N-(1-cyclopropylethyl)-2-methylaniline** under 70 eV Electron Ionization.

Comparative Analysis: Performance vs. Alternatives

In analytical workflows, the "alternative" is often a structural isomer that co-elutes. The most critical comparison is between the Target (Ortho) and its Para-isomer (N-(1-cyclopropylethyl)-4-methylaniline).

Comparative Data Table: Isomer Differentiation

Feature	Target: o-Isomer (2-Methyl)	Alternative: p-Isomer (4-Methyl)	Mechanistic Reason
Base Peak	m/z 134	m/z 134	Both undergo identical -cleavage losing the cyclopropyl group.
Ortho-Effect Ion	Present (m/z 118)	Absent / Negligible	The ortho-methyl group facilitates specific H-transfer/cyclization not possible in the para position.
Molecular Ion ()	Lower Intensity	Higher Intensity	Steric strain in the ortho position destabilizes the parent ion relative to the para isomer.
Retention Time	Earlier Elution	Later Elution	The ortho isomer is more compact (lower boiling point) due to steric shielding.

Why This Matters

For drug development and forensic identification, relying solely on the base peak (m/z 134) leads to false positives. You must monitor the diagnostic ratio of m/z 118 to m/z 134 to confirm the specific regioisomer.

Experimental Protocol: Self-Validating Identification

To confirm the identity of **N-(1-cyclopropylethyl)-2-methylaniline** in a sample, follow this logical gate workflow.

Step 1: Retention Index Calculation

Calculate the Kovats Retention Index (RI) using a C10-C30 alkane ladder.

- Target RI (approx): 1450–1550 (on 5% phenyl columns).
- Validation: If RI deviates >20 units from the standard, reject the ID.

Step 2: Ion Ratio Confirmation (SIM Mode)

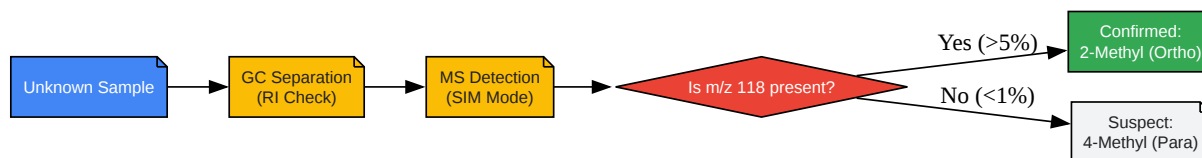
Set the Mass Spectrometer to Selected Ion Monitoring (SIM) for maximum sensitivity.

- Quant Ion: m/z 134 (Dwell 25ms)
- Qualifier 1: m/z 175 (Dwell 50ms) - Checks for intact molecule.
- Qualifier 2: m/z 118 (Dwell 50ms) - Checks for ortho-substitution.
- Qualifier 3: m/z 91 (Dwell 25ms) - General aromatic check.

Acceptance Criteria:

- Ratio (m/z 175 / m/z 134) must match reference standard $\pm 20\%$.
- Ratio (m/z 118 / m/z 134) must be > 5% (distinguishes from para-isomer).

Workflow Diagram



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Figure 2: Decision tree for distinguishing regioisomers using diagnostic ion ratios.

References

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